

Methyl Phenanthrene-3-Carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methyl phenanthrene-3-carboxylate*

CAS No.: 5345-98-2

Cat. No.: B188656

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl phenanthrene-3-carboxylate is an aromatic ester derivative of phenanthrene, a polycyclic aromatic hydrocarbon. Its chemical structure, characterized by the phenanthrene nucleus with a methyl carboxylate group at the 3-position, makes it a compound of interest in organic synthesis and medicinal chemistry. This technical guide provides an in-depth overview of the chemical properties, synthesis, and spectral characteristics of **methyl phenanthrene-3-carboxylate**, compiled for professionals in research and drug development. While specific biological activities of this exact ester are not extensively documented, the broader class of phenanthrene derivatives has shown a wide range of pharmacological effects.

Chemical and Physical Properties

The fundamental chemical and physical properties of **methyl phenanthrene-3-carboxylate** are summarized in the table below. These properties are crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	5345-98-2	[1][2]
Molecular Formula	C ₁₆ H ₁₂ O ₂	[1][2]
Molecular Weight	236.265 g/mol	[1]
Density	1.208 g/cm ³	[1]
Boiling Point	405.4 °C at 760 mmHg	[1]
Flash Point	194.3 °C	[1]
LogP	3.77960	[1]
Refractive Index	1.677	[1]
PSA	26.30000	[1]
Exact Mass	236.08400	[1]

Note: An experimentally determined melting point for **methyl phenanthrene-3-carboxylate** is not readily available in the surveyed literature. For context, the related compound, methyl 9-bromophenanthrene-3-carboxylate, has a reported melting point of 151-153 °C.[3]

Synthesis of Methyl Phenanthrene-3-Carboxylate

The synthesis of **methyl phenanthrene-3-carboxylate** is typically achieved through the esterification of phenanthrene-3-carboxylic acid. Below are detailed experimental protocols for the synthesis of the precursor acid and its subsequent esterification.

Synthesis of Phenanthrene-3-carboxylic Acid (Precursor)

A common route to phenanthrene-3-carboxylic acid involves the oxidation of a suitable phenanthrene derivative. While a specific high-yield, detailed protocol for this precursor was not found in the immediate search, a general approach can be inferred from related syntheses.

Esterification of Phenanthrene-3-carboxylic Acid

Method 1: Fischer-Speier Esterification

This classical method involves the acid-catalyzed reaction of a carboxylic acid with an alcohol.

Experimental Protocol:

- **Dissolution:** Dissolve phenanthrene-3-carboxylic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4) or tosic acid (TsOH), to the solution.[4]
- **Reflux:** Heat the reaction mixture under reflux for several hours. The reaction progress can be monitored using thin-layer chromatography (TLC).[3]
- **Work-up:** After completion, cool the mixture and remove the excess methanol under reduced pressure.
- **Extraction:** Dissolve the residue in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with water and brine.[3]
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent in vacuo to obtain the crude **methyl phenanthrene-3-carboxylate**. [3]
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent to yield the pure ester.

Method 2: Steglich Esterification

This method is a milder alternative, particularly suitable for substrates that are sensitive to strong acids.

Experimental Protocol:

- **Dissolution:** In a dry round-bottom flask under an inert atmosphere, dissolve phenanthrene-3-carboxylic acid in anhydrous dichloromethane (CH_2Cl_2). [5]

- Reagent Addition: Add an equimolar amount of methanol and a catalytic amount of 4-dimethylaminopyridine (DMAP) (typically 5-10 mol%).^[5]
- Coupling Agent: Cool the mixture to 0 °C in an ice bath and add N,N'-dicyclohexylcarbodiimide (DCC) (1.1 equivalents) dropwise.^[5]
- Reaction: Stir the reaction mixture at 0 °C for 30 minutes and then at room temperature for 2-4 hours. A white precipitate of dicyclohexylurea (DCU) will form. Monitor the reaction by TLC.^[5]
- Work-up: Once the reaction is complete, filter off the DCU precipitate.
- Extraction and Washing: Wash the filtrate with dilute HCl, saturated NaHCO₃ solution, and brine.^[5]
- Drying and Concentration: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.^[5]
- Purification: Purify the crude ester by column chromatography.^[5]

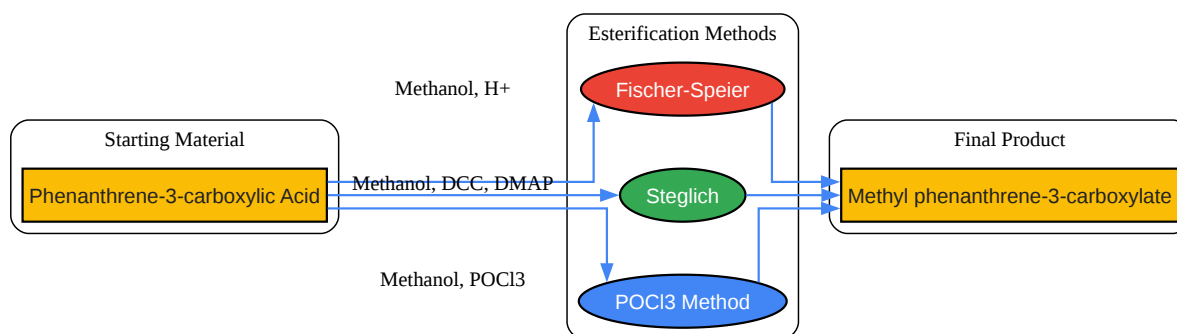
Method 3: Esterification using POCl₃

An efficient and practical protocol for the esterification of aromatic carboxylic acids has been developed using phosphorus oxychloride (POCl₃).

Experimental Protocol:

- Reaction Setup: In an ice-cold solution of phenanthrene-3-carboxylic acid (1 mmol) in methanol (5 mL), add POCl₃ (1.2 mmol) dropwise.^[6]
- Reaction: Stir the resulting solution at room temperature for 2 hours.^[6]
- Work-up: Pour the reaction mixture over crushed ice and extract with ethyl acetate.^[6]
- Washing: Wash the combined organic solvent with a saturated solution of sodium bicarbonate.^[6]

- Drying and Concentration: Dry the organic layer over MgSO_4 and then concentrate under reduced pressure to obtain the product.[6]



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Caption: Synthetic pathways to **methyl phenanthrene-3-carboxylate**.

Spectral Data

Detailed spectral data for **methyl phenanthrene-3-carboxylate** is not widely published. However, data from its isomer, methyl phenanthrene-9-carboxylate, and general principles of spectroscopy can be used to predict its characteristic spectral features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the phenanthrene ring system, typically in the range of 7.5-9.0 ppm. A singlet corresponding to the three protons of the methyl ester group ($-\text{OCH}_3$) would appear further upfield, likely around 4.0 ppm. For comparison, the methyl protons of methyl phenanthrene-9-carboxylate appear as a singlet at 4.05 ppm.[7]
- ^{13}C NMR: The carbon NMR spectrum will display signals for the aromatic carbons in the downfield region (typically 120-140 ppm) and a signal for the carbonyl carbon of the ester

group at a lower field (around 165-175 ppm). The methyl carbon of the ester will appear upfield (around 50-60 ppm). For methyl phenanthrene-9-carboxylate, the carbonyl carbon resonates at 168.2 ppm and the methyl carbon at 52.4 ppm.[7]

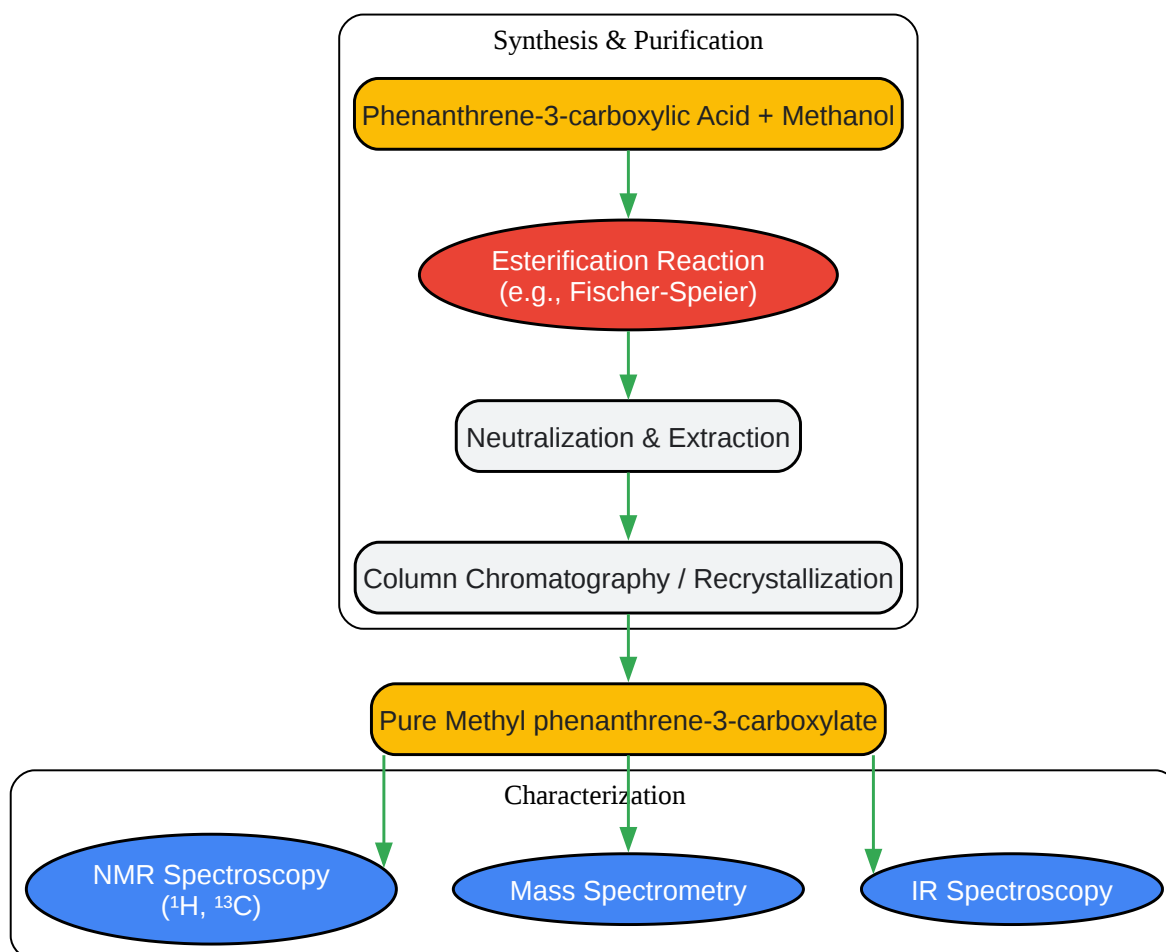
Mass Spectrometry (MS)

The mass spectrum of **methyl phenanthrene-3-carboxylate** is expected to show a molecular ion peak (M^+) at $m/z = 236$, corresponding to its molecular weight.[7] Fragmentation patterns would likely involve the loss of the methoxy group ($-OCH_3$) or the entire methoxycarbonyl group ($-COOCH_3$). The GC-MS of the isomer methyl phenanthrene-9-carboxylate shows a top peak at m/z 236.[8]

Infrared (IR) Spectroscopy

The IR spectrum of **methyl phenanthrene-3-carboxylate** would exhibit characteristic absorption bands for its functional groups:

- C-H stretching (aromatic): Around $3000-3100\text{ cm}^{-1}$
- C-H stretching (aliphatic, $-CH_3$): Around $2850-2960\text{ cm}^{-1}$ [9]
- C=O stretching (ester): A strong absorption band in the region of $1700-1750\text{ cm}^{-1}$
- C-O stretching (ester): In the range of $1000-1300\text{ cm}^{-1}$
- C=C stretching (aromatic): Multiple bands in the $1400-1600\text{ cm}^{-1}$ region



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Caption: General experimental workflow for synthesis and analysis.

Biological Activity

While specific studies on the biological activity of **methyl phenanthrene-3-carboxylate** are limited in the available literature, the broader class of phenanthrenes has been extensively

studied. Natural phenanthrenes, isolated from various plants, have demonstrated a wide array of biological activities, including:

- Cytotoxicity
- Antimicrobial effects
- Spasmolytic activity
- Anti-inflammatory properties
- Antiplatelet aggregation
- Antiallergic activities^[10]

Furthermore, studies on methylated phenanthrenes suggest that the position of the methyl group can significantly influence their potency in activating the aryl hydrocarbon receptor (AhR), a key regulator of xenobiotic metabolism and toxicity. This indicates that the specific substitution pattern on the phenanthrene core is a critical determinant of biological function.

Conclusion

Methyl phenanthrene-3-carboxylate is a well-defined organic compound with established physicochemical properties. Its synthesis from phenanthrene-3-carboxylic acid can be achieved through several standard esterification methods, allowing for its preparation in a laboratory setting. While its specific biological profile is yet to be fully elucidated, the diverse activities of related phenanthrene derivatives suggest that it may hold potential for further investigation in medicinal chemistry and drug discovery programs. The data and protocols presented in this guide offer a solid foundation for researchers and scientists working with this compound.

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